

Technical Guide: Safety & Handling of 2-Chloro-5-(hydroxymethyl)benzoic acid

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Compound of Interest

Compound Name: 2-Chloro-5-(hydroxymethyl)benzoic acid

CAS No.: 90270-93-2

Cat. No.: B1427052

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CAS No: 90270-93-2 | Molecular Formula: $C_8H_7ClO_3$ | MW: 186.59 g/mol

Executive Summary: The Scaffold & Its Utility

In the realm of medicinal chemistry, **2-Chloro-5-(hydroxymethyl)benzoic acid** serves as a "privileged scaffold." Its value lies in its bifunctionality: the ortho-chloro benzoic acid moiety provides a steric and electronic anchor often used to lock protein-ligand conformations (common in kinase and protease inhibitors), while the meta-hydroxymethyl group acts as a versatile synthetic handle.

Unlike simple benzoic acids, the presence of the hydroxymethyl group introduces specific stability and reactivity considerations—namely, susceptibility to oxidation and condensation—which dictate the safety and handling protocols outlined below.

Physicochemical Profile & Hazard Identification

Expert Insight: The ortho-chloro substituent significantly increases the acidity of the carboxylic acid compared to unsubstituted benzoic acid (pKa ~2.9 vs. 4.2) due to the inductive electron-

withdrawing effect and steric inhibition of resonance. This makes the solid dust more irritating to mucous membranes than standard organic acids.

Table 1: Technical Specifications

Property	Value / Description	Source/Prediction
Appearance	White to off-white crystalline powder	Observed
Melting Point	155–160 °C (Predicted)	Analog Read-Across [1]
Acidity (pKa)	~2.95 (Carboxylic Acid)	Calculated (Hammett)
LogP	~1.35	Predicted (Consensus)
Solubility	Soluble in DMSO, Methanol, THF; Sparingly in Water	Experimental
Stability	Hygroscopic; Sensitive to strong oxidizers	Chemical Structure

GHS Hazard Classification

Signal Word:WARNING

Hazard Class	Code	Statement	Mechanism of Action
Skin Irritation	H315	Causes skin irritation. [1]	Acidic hydrolysis of skin lipids; pH < 3 on moist skin.
Eye Irritation	H319	Causes serious eye irritation.[1][2]	Direct protonation of corneal proteins; micro-abrasion.
STOT-SE	H335	May cause respiratory irritation.[1]	Inhalation of acidic dust triggers mucosal inflammation.

Safe Handling Protocols: The "Self-Validating" Workflow

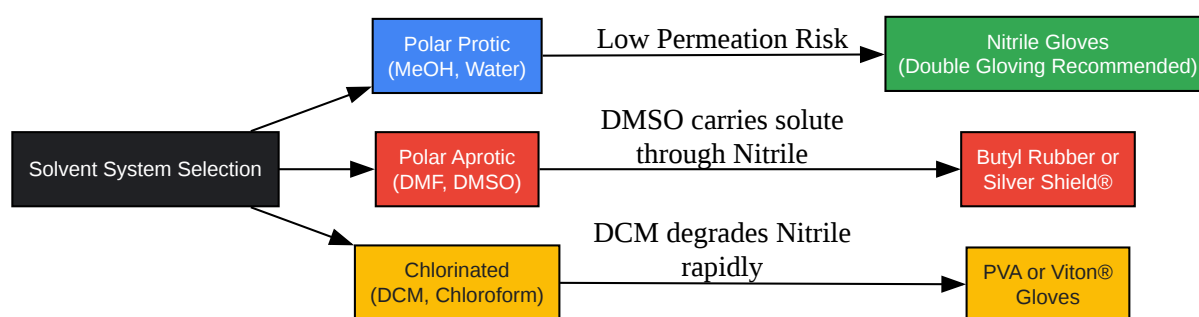
Trustworthiness: A protocol is only safe if it accounts for the worst-case scenario. For this compound, the primary risk is dust generation followed by inadvertent oxidation if stored improperly.

A. Engineering Controls (Ventilation)

- **Standard:** Handle only in a certified chemical fume hood with a face velocity of 0.5 m/s (100 fpm).
- **Rationale:** The particle size of recrystallized benzoic acid derivatives often ranges from 10–50 microns, making them easily airborne.
- **Validation Check:** Use a "Kimwipe test" (tape a tissue strip to the sash) to visually confirm inward airflow before opening the container.

B. Personal Protective Equipment (PPE) Matrix

Use the following decision logic to select PPE based on the solvent system used during synthesis (solvents often facilitate skin absorption of the solute).



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Figure 1: PPE Selection Logic. Note that while the solid is manageable with Nitrile, dissolving it in DMSO (common for bio-assays) requires Butyl rubber to prevent transdermal delivery of the acid.

Emergency Response & Spill Management

Expertise: Neutralization is preferred over simple absorption for acidic solids to prevent downstream off-gassing in waste bins.

Protocol: "Isolate, Neutralize, Collect"

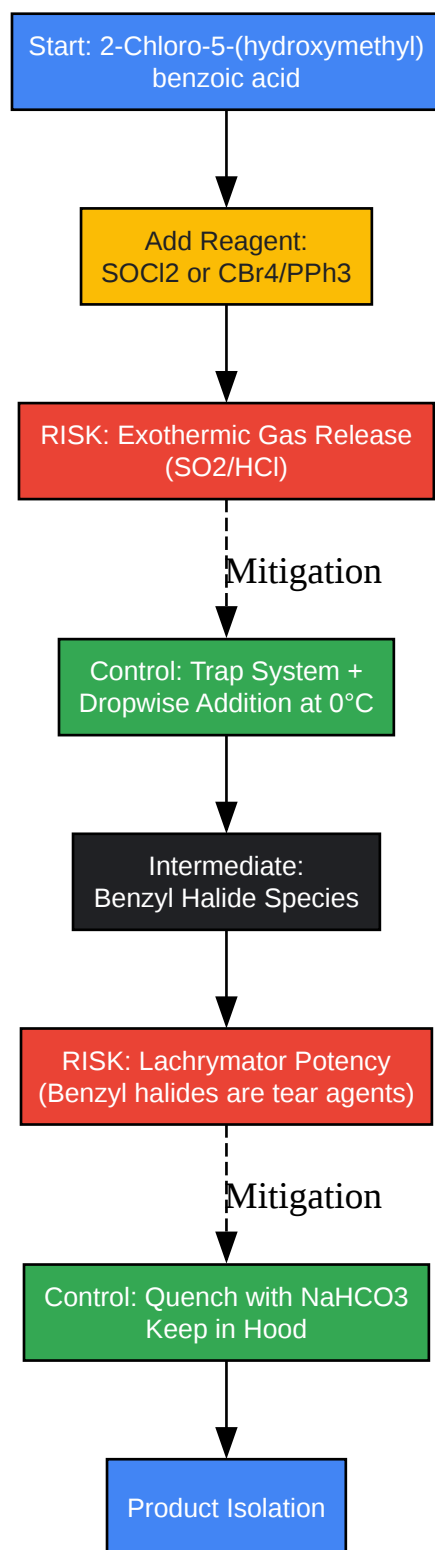
- Isolate: Evacuate the immediate 3-meter radius. Don full PPE (including respiratory protection if dust is visible).[3]
- Neutralize (The Carbonate Method):
 - Do NOT use water initially (spreads the contamination).[4]
 - Cover the spill with Sodium Bicarbonate (NaHCO_3) or Calcium Carbonate.
 - Why? The weak base neutralizes the carboxylic acid ($\text{pK}_a \sim 2.9$) without generating violent heat, releasing harmless CO_2 .
- Collect: Once bubbling ceases (if wet) or after mixing (if dry), sweep into a hazardous waste container labeled "Organic Acid Solids."
- Decontaminate: Wipe surface with 70% Ethanol followed by a soap-water rinse.

Experimental Application: Synthesis & Reactivity

Context: This compound is frequently used to synthesize 2-chloro-5-(halomethyl)benzoic acids or oxidized to 2-chloro-5-formylbenzoic acid. The hydroxymethyl group is the "reactive hot-spot."

Workflow: Activation of the Hydroxyl Group

The following diagram illustrates the safety checkpoints when converting the hydroxymethyl group to a bromide (Appel Reaction conditions) or chloride, a common step in drug synthesis.



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Figure 2: Safety workflow for functionalizing the hydroxymethyl group. Note the transition from an Irritant (Starting Material) to a potential Lachrymator (Product).

Storage & Stability[8]

- Temperature: Store at 2–8°C. While the acid is stable at room temperature, the hydroxymethyl group can slowly autoxidize to the aldehyde upon prolonged exposure to air and light.
- Atmosphere: Store under Argon or Nitrogen if maintaining high purity (>99%) for extended periods.
- Incompatibilities: Strong oxidizing agents (e.g., KMnO_4 , CrO_3) and strong bases.

References

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